

Proper Disposal Procedures for PHPS1 Sodium Salt

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *PHPS1 Sodium*

Cat. No.: *B15542861*

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Disclaimer: This document provides guidance for the proper disposal of **PHPS1 sodium** salt in a laboratory setting. It is essential to consult your institution's specific Environmental Health and Safety (EHS) guidelines and Chemical Hygiene Plan before proceeding. All laboratory waste disposal must comply with local, state, and federal regulations.

PHPS1 sodium salt, identified by CAS Number 1177131-02-0, is a complex organic molecule used as a selective Shp2 (PTPN11) protein tyrosine phosphatase inhibitor in research. It is crucial to distinguish this compound from reactive sodium waste, such as sodium metal or sodium hydride, as its disposal procedure is fundamentally different.

Based on available safety data, **PHPS1 sodium** salt is not classified as a hazardous substance according to EC Directives 67/548/EEC, 1999/45/EC, or 1272/2008.^[1] Consequently, it does not require special labeling under these regulations and presents no other known major hazards.^[1] However, as with all laboratory chemicals, it must be handled with care and disposed of responsibly through your institution's chemical waste program.

Data Presentation: Chemical and Safety Properties

The following table summarizes key data for **PHPS1 sodium** salt. As a non-hazardous compound, extensive quantitative disposal parameters are not applicable; the primary disposal

route is through institutional hazardous waste collection.

Parameter	Data	Source
Chemical Name	4-[2-[1,5-Dihydro-3-(4-nitrophenyl)-5-oxo-1-phenyl-4H-pyrazol-4-ylidene]hydrazinyl]benzenesulfonic acid sodium salt	[1]
Molecular Formula	C ₂₁ H ₁₄ N ₅ O ₆ Na	
Molecular Weight	487.42 g/mol	
Hazard Classification	Does not meet classification criteria of EC Directives 67/548/EEC, 1999/45/EC or 1272/2008.	
Primary Disposal Route	Collection as chemical waste for disposal via institutional Environmental Health & Safety (EHS).	
Personal Protective Equipment (PPE)	Standard laboratory attire: safety glasses, lab coat, and chemical-resistant gloves.	

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the standard procedure for disposing of waste containing **PHPS1 sodium** salt. This includes pure, unused material, contaminated labware (e.g., pipette tips, vials), and solutions.

Objective: To safely collect and prepare **PHPS1 sodium** salt waste for disposal by the institution's hazardous waste management team.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety glasses, lab coat, nitrile gloves.
- Designated hazardous waste container, compatible with the waste type (solid or liquid).
- Hazardous waste labels, as provided by your institution's EHS department.

Procedure:

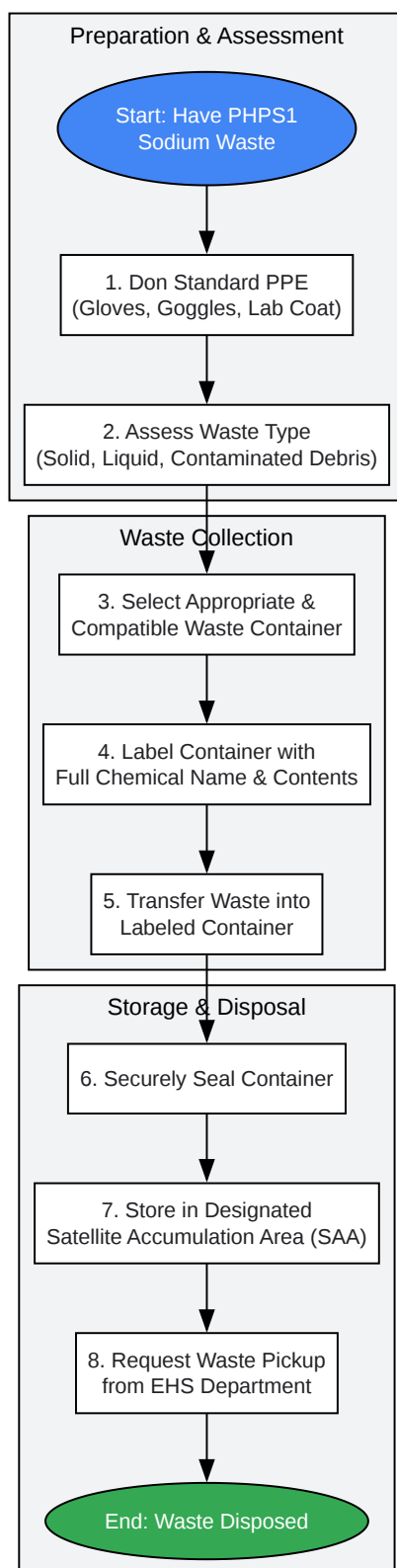
- Segregation of Waste:
 - Do not mix **PHPS1 sodium** salt waste with other waste streams, especially reactive chemicals, acids, or bases, unless explicitly permitted by your EHS office. Proper segregation prevents unintended reactions and ensures correct disposal.
- Solid Waste Collection:
 - Collect any solid **PHPS1 sodium** salt, along with contaminated items like weighing paper, gloves, or empty vials, in a designated solid chemical waste container.
 - Ensure the container is made of a compatible material (e.g., a high-density polyethylene pail or a securely lined cardboard box).
- Aqueous Waste Collection:
 - Collect all aqueous solutions containing **PHPS1 sodium** salt in a designated, leak-proof liquid waste container.
 - Do not pour solutions containing **PHPS1 sodium** salt down the drain unless specifically authorized by your institution's EHS guidelines for non-hazardous salts. The default and safest procedure is to collect it as chemical waste.
- Container Labeling:
 - Attach a completed hazardous waste label to the container as soon as the first drop of waste is added.
 - Clearly write the full chemical name: "**PHPS1 sodium** salt" or "4-[2-[1,5-Dihydro-3-(4-nitrophenyl)-5-oxo-1-phenyl-4H-pyrazol-4-ylidene]hydrazinyl]benzenesulfonic acid sodium

salt".

- List all components of any solution, including solvents (e.g., water, DMSO) and their approximate concentrations.
- Ensure the label is legible and securely attached.
- Storage of Waste:
 - Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
 - The SAA should be at or near the point of waste generation and under the control of laboratory personnel.
 - Keep the waste container closed at all times, except when adding waste.
- Arranging for Disposal:
 - Once the container is full or you are finished generating this type of waste, contact your institution's EHS department to schedule a waste pickup.
 - Follow all institutional procedures for waste collection requests.

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **PHPS1 sodium salt**.



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References

- 1. documents.tocris.com [documents.tocris.com]
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